Application Note: Mass Spectrometry Analysis of Grandinin

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Compound of Interest	
Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Introduction

Grandinin is a complex ellagitannin found in various plant species, notably in oaks (Quercus species) and Melaleuca quinquenervia leaves.[1] As a member of the hydrolyzable tannins, **grandinin** contributes to the antioxidant properties of plant extracts and is a significant component in oak-aged beverages like wine and spirits, influencing their organoleptic properties.[1] Its potential health benefits, including antioxidant and anti-inflammatory effects, have made it a subject of interest in phytochemical and pharmacological research. Ellagitannins and their metabolites are known to modulate key signaling pathways involved in inflammation and cellular stress responses.[2][3][4]

This application note provides detailed protocols for the extraction and subsequent analysis of **grandinin** using Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS).

Quantitative Data Presentation

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The concentration of **grandinin** and other ellagitannins can vary significantly based on the natural source, environmental factors, and processing methods, such as the toasting of oak barrels for wine aging. The following table summarizes representative quantitative data for ellagitannins, including **grandinin**, in French oak staves and Cognac.

Compound	Concentration Range in French Oak Staves (mg/g)	Concentration Range in Cognac (mg/L, as vescalagin equivalents)
Castalagin	1.6 - 15.7	Most abundant (40 - 70% of total ellagitannins)
Vescalagin	0.3 - 13.9	-
Roburin E	-	-
Grandinin	Highly variable	Detected in all samples
Roburin D	0.2 - 11.3	-
Total Ellagitannins	-	1.9 - 9.3

Data adapted from studies on French oak staves and Cognac aged in oak barrels. **Grandinin** showed the highest degree of dispersion among the analyzed samples of oak staves.[5] In Cognac, castalagin was the most abundant ellagitannin.[6]

Experimental Protocols

Sample Preparation

A. Plant Material (e.g., Quercus leaves)

This protocol is adapted from methods for the extraction of ellagitannins from fresh plant leaves.

- Harvesting and Freezing: Harvest fresh young leaves and immediately freeze them in liquid nitrogen to quench metabolic processes.
- Grinding: Grind the frozen leaves into a fine powder using a pre-chilled mortar and pestle or a cryogenic grinder.

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- Extraction:
  - Weigh approximately 2.8 g of the frozen leaf powder.
  - Homogenize the powder with 10 mL of 80% aqueous acetonitrile (CH_3CN) in a blender.[5]
  - For stabilization of certain metabolites, 1,2-phenylenediamine (250 mg/100 mL) and trifluoroacetic acid (0.5%) can be added to the extraction solvent.[5]
- Incubation: Shake the homogenate in a sealed vial at room temperature for 14 hours.[5]
- Filtration and Centrifugation:
  - Pass the extract through a 0.45 µm membrane filter.[5]
  - Centrifuge the filtrate at 20,000 x g for 10 minutes at 4°C to remove any remaining particulate matter.
- Final Preparation: Transfer the supernatant to an autosampler vial for UPLC-MS/MS analysis.

B. Oak-Aged Beverages (e.g., Wine, Cognac)

This protocol is a general procedure for preparing wine samples for anthocyanin and ellagitannin analysis.

- Dilution: Dilute the wine sample with water. The dilution factor will depend on the expected concentration of analytes.
- Centrifugation: Centrifuge the diluted sample to pellet any suspended solids.
- Filtration: Pass the supernatant through a 0.45 µm filter to remove any remaining particles.
- Injection: Transfer the filtered sample to an autosampler vial for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

This method is based on established protocols for the analysis of ellagitannins.

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- Instrumentation: A UPLC system coupled to a triple quadrupole mass spectrometer.
- Column: Acquity UPLC HSS T3 (150 × 2.1 mm, 1.8 µm).[1]
- Column Temperature: 30°C.[1]
- Mobile Phase:
  - A: Water with 0.1% formic acid.[1]
  - B: Acetonitrile.[1]
- Gradient Elution:
  - 0-2 min: 10% B.[1]
  - 2-8 min: 10-30% B.[1]
  - 8-12.5 min: 30-60% B.[1]
- Flow Rate: (A typical flow rate for this column dimension would be 0.3-0.5 mL/min, but should be optimized for the specific system).
- Injection Volume: 5-10 µL.
- Mass Spectrometry Parameters (Triple Quadrupole):
  - Ionization Mode: Electrospray Ionization (ESI), Negative.
  - Capillary Voltage: 4500 V.
  - Gas Temperature: 350°C.
  - Gas Flow: 5 L/min.
  - Sheath Gas Temperature: 250°C.
  - Sheath Gas Flow: 10 L/min.

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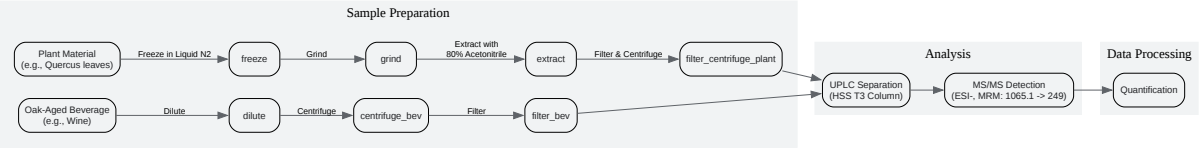
- Multiple Reaction Monitoring (MRM):
  - Precursor Ion (m/z): 1065.1 $[M-H]^-$.[6]
  - Product Ion (m/z): 249.[6][7]
  - Note: The fragmentation of **grandinin** is known to produce a larger population of the m/z 249 product ion compared to other common ellagitannin fragments like m/z 275 and 301.[8]

Visualizations

Experimental Workflow



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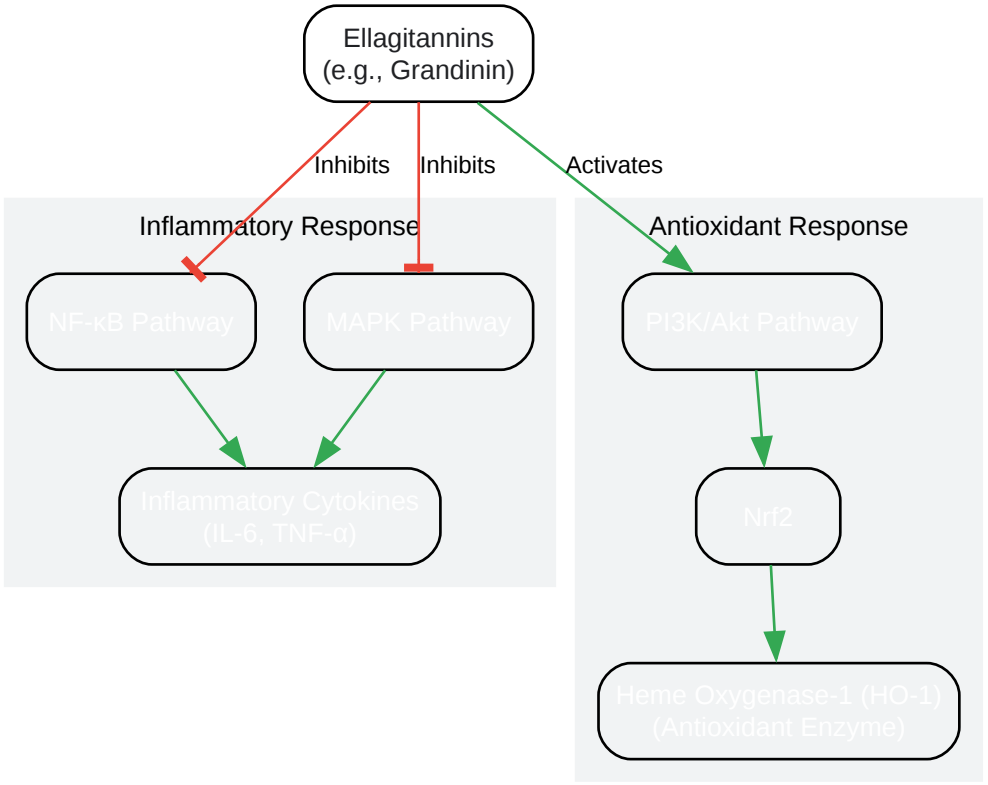
Caption: Workflow for the analysis of **grandinin**.

Signaling Pathway Modulation by Ellagitannins



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Caption: Modulation of signaling pathways by ellagitannins.

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